

Application Notes: Safe Handling and Storage of Diethylglycine

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Compound of Interest

Compound Name: **Diethylglycine**

Cat. No.: **B167607**

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Introduction

N,N-Diethylglycine is an amino acid derivative utilized in various research and development applications, including peptide synthesis.^[1] Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound. This document outlines the necessary precautions, personal protective equipment (PPE), storage conditions, and disposal methods for **Diethylglycine**.

Hazard Identification and Safety Precautions

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **N,N-Diethylglycine** is classified with the following hazards^[2]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Based on these hazards, the following precautionary measures must be taken:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^[2]
- P264: Wash skin thoroughly after handling.^[2]

- P271: Use only outdoors or in a well-ventilated area.[[2](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[2](#)]
- P302+P352: IF ON SKIN: Wash with plenty of water.[[2](#)]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[2](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[2](#)]
- P319: Get medical help if you feel unwell.[[2](#)]
- P321: Specific treatment (see supplemental first aid instruction on this label).[[2](#)]
- P332+P317: If skin irritation occurs: Get medical help.[[2](#)]
- P337+P317: If eye irritation persists: Get medical help.[[2](#)]
- P362+P364: Take off contaminated clothing and wash it before reuse.[[2](#)]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[[2](#)]
- P405: Store locked up.[[2](#)]
- P501: Dispose of contents/container to an approved waste disposal plant.[[2](#)]

Quantitative Data for **Diethylglycine** and its Derivatives

Property	Value	Compound	Source
Storage Temperature (Powder)	-20°C (3 years), 4°C (2 years)	Diethylglycine	[3]
Storage Temperature (in Solvent)	-80°C (6 months), -20°C (1 month)	Diethylglycine	[3] [4]
Purity	97%	Glycine, N,N-diethyl-	[5]
Appearance	Solid	Glycine, N,N-diethyl-	[5]
Melting Point	134 - 136 °C	Fmoc-diethylglycine	[1]

Experimental Protocols

Protocol 1: General Handling of **Diethylglycine** Powder

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
 - Ensure emergency eyewash stations and safety showers are readily accessible.
 - Don appropriate Personal Protective Equipment (PPE):
 - Nitrile gloves
 - Safety goggles with side shields or a face shield
 - Laboratory coat
- Weighing and Aliquoting:
 - Handle **Diethylglycine** as a powder. Be aware that it can be hygroscopic.[\[3\]](#)
 - To minimize dust formation, do not pour the powder directly. Use a spatula to transfer the required amount.

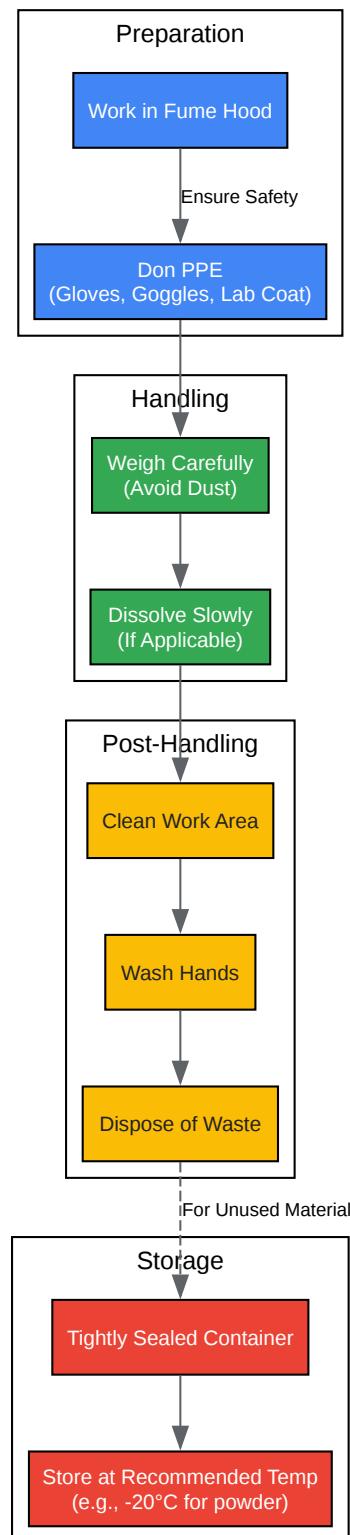
- If creating solutions, add the powder slowly to the solvent to avoid splashing.
Diethylglycine is soluble in DMSO.[3]
- Post-Handling:
 - Thoroughly clean the work area with an appropriate solvent and decontaminating solution.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[2]
 - Properly dispose of all contaminated materials, including gloves and weighing paper, in a designated hazardous waste container.

Protocol 2: Storage of **Diethylglycine**

- Short-Term and Long-Term Storage of Powder:
 - For long-term storage (up to 3 years), store the solid powder at -20°C.[3]
 - For shorter-term storage (up to 2 years), 4°C is acceptable.[3]
 - Store in a tightly sealed container to prevent moisture absorption, as the compound is hygroscopic.[3]
 - The storage area should be dry, cool, and well-ventilated.[6]
- Storage of **Diethylglycine** in Solution:
 - For long-term storage (up to 6 months), store solutions at -80°C.[3][4]
 - For short-term storage (up to 1 month), store solutions at -20°C.[3][4]
 - Use tightly sealed vials to prevent solvent evaporation and contamination.
- Incompatibilities:
 - Store **Diethylglycine** away from incompatible materials and foodstuff containers.[6]
Although specific incompatibilities for **Diethylglycine** are not detailed in the provided search results, as a general precaution for amino acids, avoid strong oxidizing agents.

Visualizations

Safe Handling Workflow for Diethylglycine



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Caption: Workflow for the safe handling and storage of **Diethylglycine**.

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- To cite this document: BenchChem. [Application Notes: Safe Handling and Storage of Diethylglycine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167607#safe-handling-and-storage-procedures-for-diethylglycine\]](https://www.benchchem.com/product/b167607#safe-handling-and-storage-procedures-for-diethylglycine)

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